

Safety and Handling of Tungsten(V) Ethoxide: A Technical Guide

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Compound of Interest

Compound Name: Tungsten(v)ethoxide

Cat. No.: B568185

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for Tungsten(V) ethoxide (CAS No. 26143-11-3). The information herein is intended to support laboratory safety protocols and to ensure the responsible use of this chemical intermediate in research and development.

Chemical and Physical Properties

Tungsten(V) ethoxide, with the chemical formula $C_{10}H_{25}O_5W$, is a metal ester that serves as a precursor in the synthesis of tungsten-based materials.^[1] It is a colorless to pale yellow liquid or solid that is soluble in organic solvents.^{[2][3]} A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
Molecular Weight	409.15 g/mol	[4]
Appearance	Colorless to pale yellow liquid or solid	[2][3]
Melting Point	56-57 °C	[5]
Boiling Point	110 - 115 °C @ 1 mmHg	[6]
Flash Point	> 110 °C / > 230 °F	[6]
Specific Gravity	1.44 - 1.47	[4]

Hazard Identification and Safety Precautions

Tungsten(V) ethoxide is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.[5] The primary hazards are associated with its reactivity, particularly with moisture, and the toxicity of its hydrolysis products.

Health Hazards

Direct contact with Tungsten(V) ethoxide can cause irritation to the skin and serious irritation to the eyes.[7] Inhalation of its vapors may lead to respiratory tract irritation.[7] Ingestion can be harmful.[7] A significant consideration is its reaction with water to form ethanol.[7] In the event of ingestion, the compound can react with stomach acid to produce ethanol, which can lead to narcotic effects such as headache, nausea, and drowsiness.[7] In large quantities, this can result in metabolic acidosis, central nervous system depression, and potentially respiratory arrest.[7]

Fire and Explosion Hazards

Tungsten(V) ethoxide is a flammable liquid.[5] When exposed to elevated temperatures or open flames, it can produce irritating fumes and organic acid vapors.[7] In case of a fire, suitable extinguishing media include water spray, water fog, foam, carbon dioxide, and dry chemical.[7]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with Tungsten(V) ethoxide.

Personal Protective Equipment (PPE)

When handling this compound, appropriate personal protective equipment must be worn. This includes:

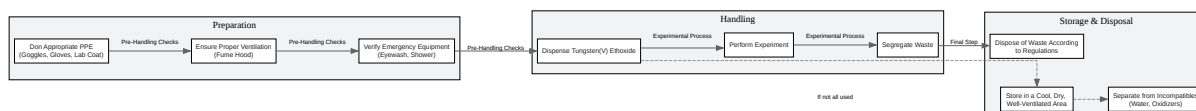
- Eye Protection: Chemical goggles. Contact lenses should not be worn.[\[7\]](#)
- Hand Protection: Neoprene or nitrile rubber gloves.[\[7\]](#)
- Skin and Body Protection: Suitable protective clothing to prevent skin exposure.[\[7\]](#)
- Respiratory Protection: A NIOSH-certified organic vapor respirator is recommended.[\[7\]](#)

Engineering Controls

Work with Tungsten(V) ethoxide should be conducted in a well-ventilated area, preferably with local exhaust ventilation to prevent the accumulation of vapors.[\[7\]](#) Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[\[7\]](#)

Storage

Store Tungsten(V) ethoxide in a tightly closed container in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[\[7\]](#) It is incompatible with moist air, water, and oxidizing agents.[\[7\]](#)

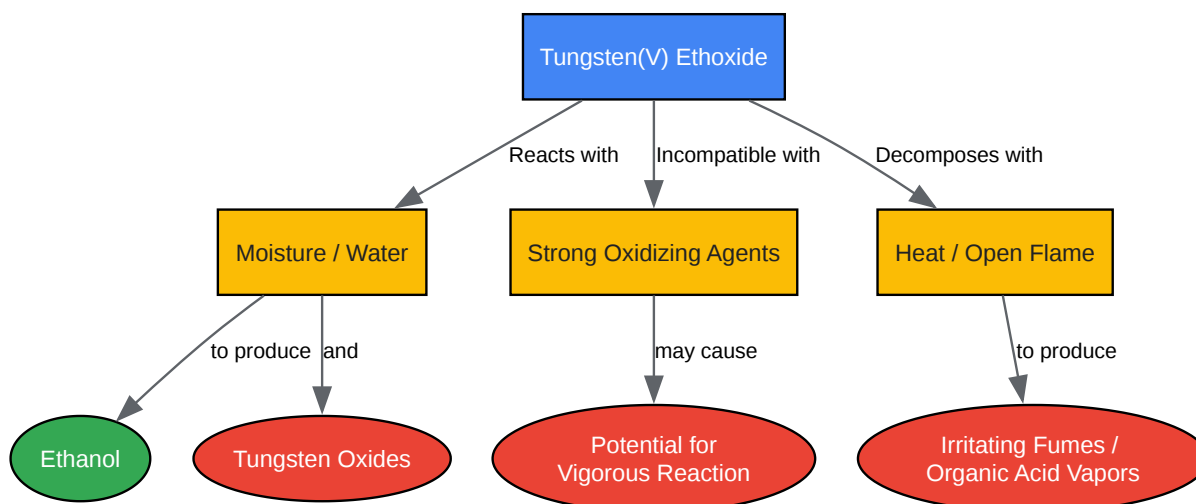


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Caption: Workflow for the safe handling of Tungsten(V) ethoxide.

Reactivity and Incompatibilities

Tungsten(V) ethoxide is a reactive compound, primarily due to its sensitivity to moisture. It decomposes slowly in contact with moist air or water, liberating ethanol.[7] It is also incompatible with strong oxidizing agents.[6] Hazardous decomposition products include tungsten oxides.[6]



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